

The Effect of ACY-957 on Histone Acetylation: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ACY-957

Cat. No.: B15586243

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **ACY-957**, a selective inhibitor of Histone Deacetylase 1 (HDAC1) and Histone Deacetylase 2 (HDAC2). We will explore its mechanism of action, its specific effects on histone acetylation, and the downstream consequences on gene expression, with a focus on its potential therapeutic applications in hemoglobinopathies. This document synthesizes preclinical data, details key experimental methodologies, and presents quantitative data and signaling pathways for a comprehensive understanding.

Core Mechanism of Action

ACY-957 is a biaryl aminobenzamide-class HDAC inhibitor.^[1] Its chemical structure features a zinc-chelating benzamide group that interacts with the active site of HDAC enzymes.^{[2][3]} A key structural feature, the internal cavity binding group, confers high selectivity for HDAC1 and HDAC2 over other HDAC isoforms.^{[2][3][4]} By inhibiting the enzymatic activity of HDAC1 and HDAC2, **ACY-957** prevents the removal of acetyl groups from lysine residues on histones. This leads to an accumulation of acetylated histones (hyperacetylation), which in turn relaxes chromatin structure and modulates the expression of specific genes.

Quantitative Analysis of ACY-957 Activity

The potency and selectivity of **ACY-957** have been characterized through in vitro biochemical assays and cellular-based studies.

In Vitro Enzymatic Inhibition

ACY-957 demonstrates potent and selective inhibition of HDAC1 and HDAC2 with an approximately 100-fold greater selectivity for these enzymes compared to HDAC3.[\[2\]](#)[\[4\]](#) No significant inhibition of class II HDACs (HDAC4, 5, 6, 7, 9) or HDAC8 has been observed at concentrations up to 20 μ M.[\[2\]](#)[\[4\]](#)

Target	IC50 (nM)	Source
HDAC1	7	[4] [5]
7.2	[1]	
HDAC2	18	[4] [5]
26	[1]	
HDAC3	1300	[4] [5]
1157	[1]	
Cellular HDAC2	304	[2]

Cellular Histone Acetylation

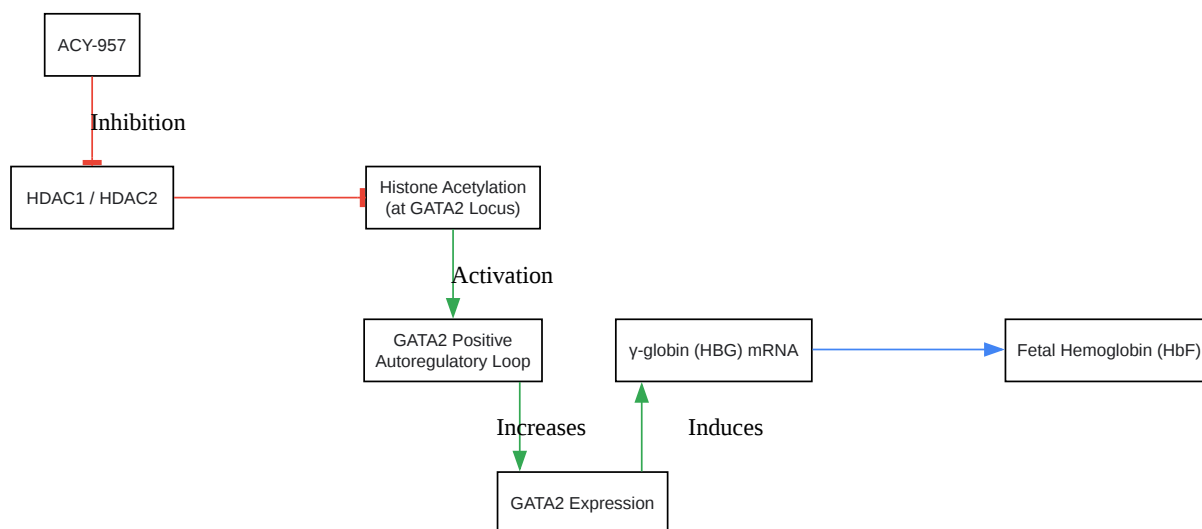
Treatment of various cell types with **ACY-957** results in a dose-dependent increase in the acetylation of specific histone lysine residues. This confirms the compound's ability to effectively penetrate cellular and nuclear membranes to engage its targets.[\[4\]](#)

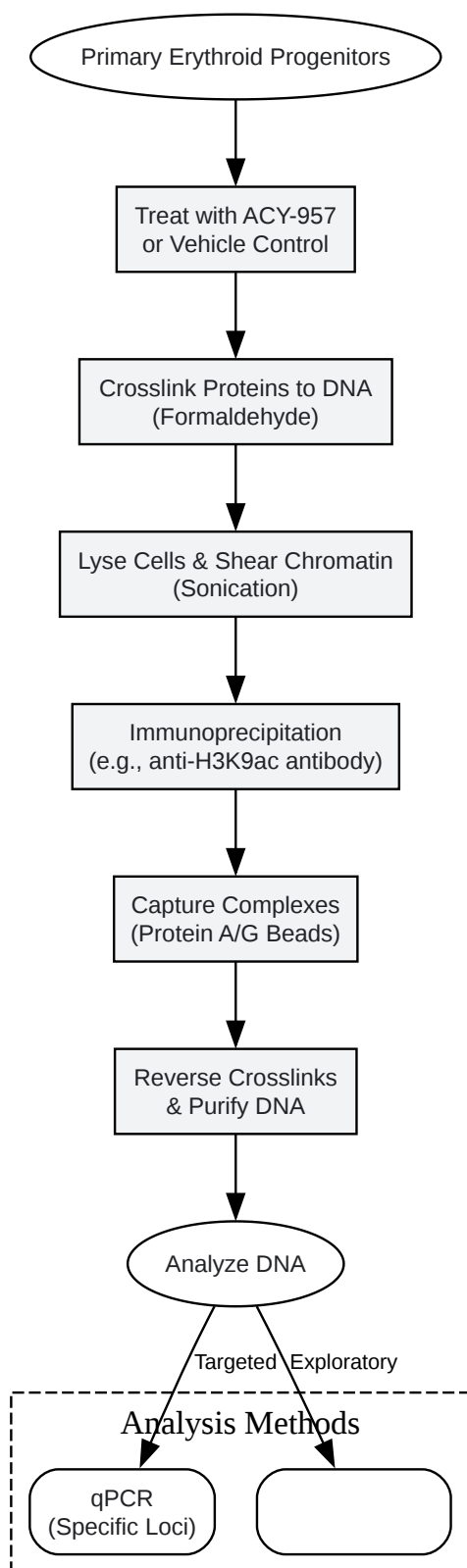
Cell Type	Histone Mark	Treatment Concentration	Observed Effect	Source
Primary Human Erythroblasts	H3K9/14ac, H3K56ac, H3K79ac, H2BK5ac	1 μ M and 5 μ M	Dose-dependent accumulation	[4]
Primary Human Erythroblasts	H3K9me3	1 μ M and 5 μ M	No effect	[4]
AML Cell Lines (MV-4-11, Kasumi-1, HL-60)	Acetylated H2BK5, Acetylated H3K56	Dose-dependent	Induction of acetylation	[1]
Primary Erythroid Progenitors	H3K9ac, H2BK5ac, H3K27ac (at GATA2 regulatory regions)	1 μ M	3- to 8-fold increase	[2][6]

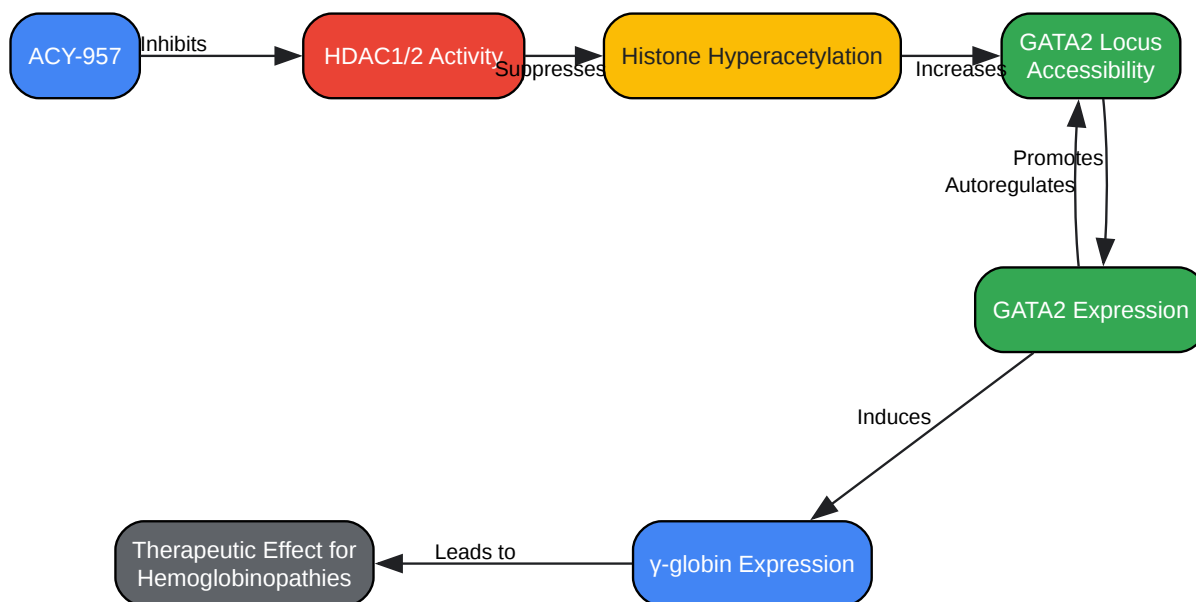
Signaling Pathway and Downstream Effects

The primary therapeutic rationale for **ACY-957** in the context of sickle cell disease and β -thalassemia is its ability to reactivate fetal hemoglobin (HbF) expression.[4][7] This is achieved through a defined signaling cascade initiated by the inhibition of HDAC1 and HDAC2.

The inhibition of HDAC1/2 by **ACY-957** leads to histone hyperacetylation at key regulatory regions of the GATA2 gene, a critical transcription factor in hematopoiesis.[4][6][8] This increased acetylation enhances the binding of GATA2 protein to its own regulatory elements, creating a positive autoregulatory loop that sustains GATA2 activation.[3][6] Elevated levels of GATA2, in turn, contribute to the induction of γ -globin (HBG) mRNA and subsequent HbF protein production.[4][7][9]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Selective Inhibitors of Histone Deacetylases 1 and 2 Synergize with Azacitidine in Acute Myeloid Leukemia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. Chemical Inhibition of Histone Deacetylases 1 and 2 Induces Fetal Hemoglobin through Activation of GATA2 | PLOS One [journals.plos.org]
- 4. Chemical Inhibition of Histone Deacetylases 1 and 2 Induces Fetal Hemoglobin through Activation of GATA2 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 6. [ashpublications.org](https://www.ashpublications.org/) [[ashpublications.org](https://www.ashpublications.org/)]
- 7. [sicklecellanemianews.com](https://www.sicklecellanemianews.com/) [[sicklecellanemianews.com](https://www.sicklecellanemianews.com/)]

- [8. ACY-957 - Drug Targets, Indications, Patents - Synapse \[synapse.patsnap.com\]](#)
- [9. firstwordpharma.com \[firstwordpharma.com\]](#)
- To cite this document: BenchChem. [The Effect of ACY-957 on Histone Acetylation: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15586243/docs#the-effect-of-acy-957-on-histone-acetylation-a-technical-guide\]](https://www.benchchem.com/product/b15586243/docs#the-effect-of-acy-957-on-histone-acetylation-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)